

Application Notes and Protocols for the Mass Spectrometric Detection of Thymidine Glycol

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Compound of Interest

Compound Name: *Thymidine glycol*

CAS No.: 32645-65-1

Cat. No.: B1228610

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Introduction

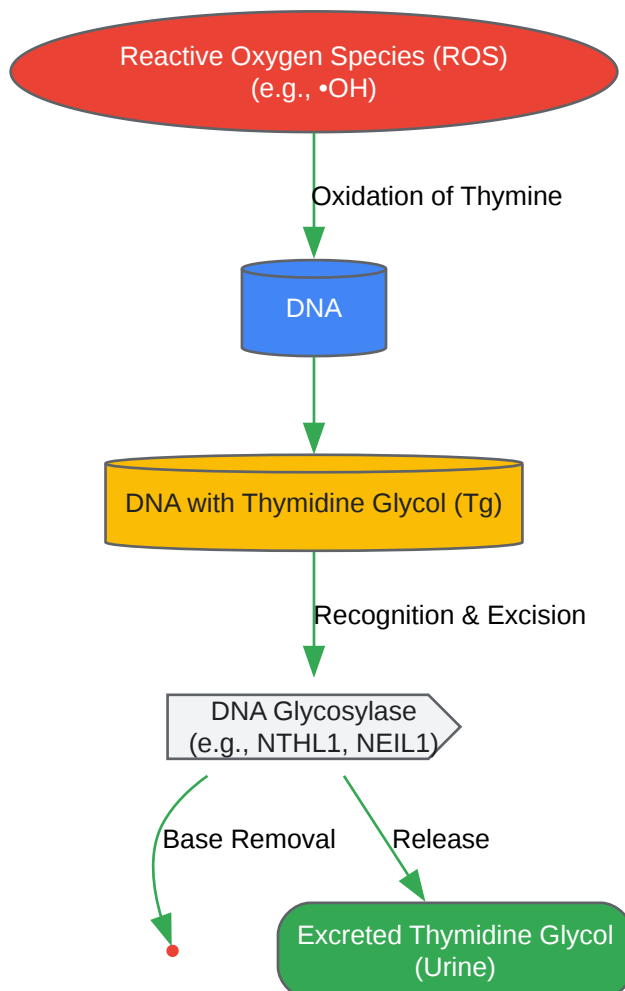
Thymidine glycol (Tg), a major product of thymine oxidation, is a significant biomarker for oxidative DNA damage. Reactive oxygen species (ROS), generated as byproducts of normal metabolic processes and in response to environmental stressors, can damage DNA, leading to the formation of lesions like **thymidine glycol**. The cellular repair of this damage, primarily through the base excision repair (BER) pathway, results in the excision and excretion of **thymidine glycol**, which can be detected in biological fluids such as urine.^[1] Accurate and sensitive quantification of **thymidine glycol** provides a valuable tool for assessing oxidative stress and its implications in various pathological conditions, including cancer and neurodegenerative diseases.

This document provides detailed protocols for the detection and quantification of **thymidine glycol** using two powerful mass spectrometric techniques: Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

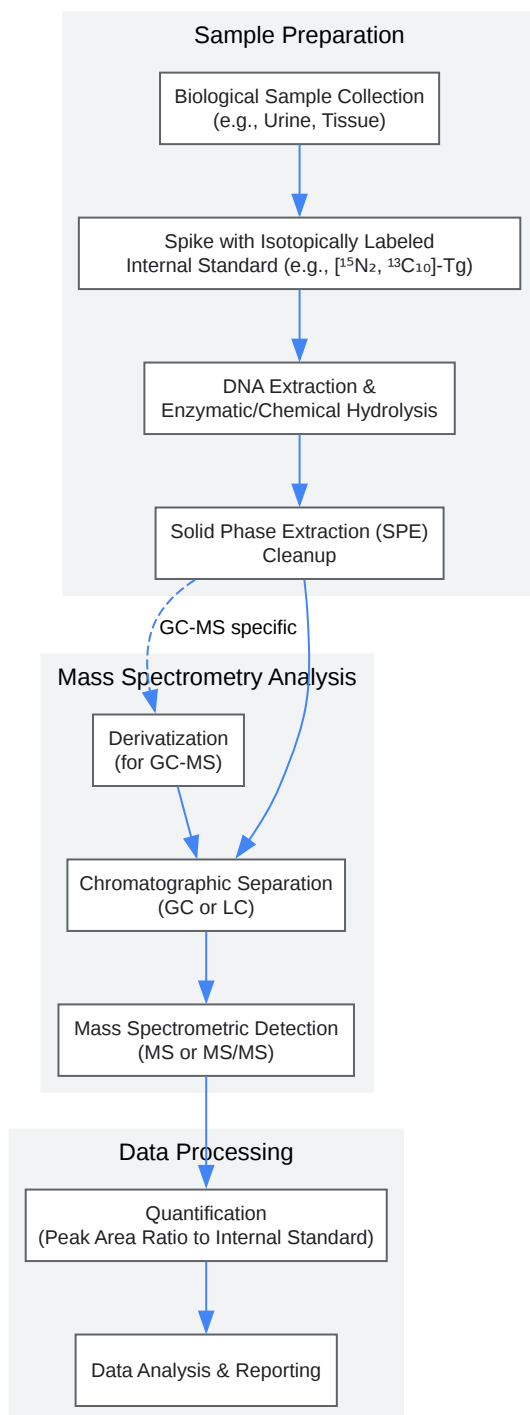
Biological Pathway: Formation and Repair of Thymidine Glycol

The formation of **thymidine glycol** is a direct consequence of oxidative stress on DNA. The subsequent repair process is a key source of measurable **thymidine glycol** in biological samples.

Oxidative DNA Damage and Repair Pathway for Thymidine Glycol



General Experimental Workflow for Thymidine Glycol Analysis



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References

- 1. Thymine glycol and thymidine glycol in human and rat urine: a possible assay for oxidative DNA damage - PubMed [pubmed.ncbi.nlm.nih.gov]
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